

Comparative analysis of the physicochemical properties of furan-based alcohols

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Compound of Interest

Compound Name: *(2,5-Dimethylfuran-3-yl)methanol*

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A Comparative Analysis of the Physicochemical Properties of Furan-Based Alcohols for Researchers and Drug Development Professionals

This guide provides a detailed comparative analysis of the key physicochemical properties of three prominent furan-based alcohols: furfuryl alcohol, tetrahydrofurfuryl alcohol, and 5-methylfurfuryl alcohol. The data presented is intended to assist researchers, scientists, and professionals in drug development in understanding the characteristics of these compounds for their potential applications.

Data Presentation: Physicochemical Properties

The following table summarizes the key physicochemical properties of the selected furan-based alcohols.

Property	Furfuryl Alcohol	Tetrahydrofurfuryl Alcohol	5-Methylfurfuryl Alcohol
Molecular Formula	C ₅ H ₆ O ₂	C ₅ H ₁₀ O ₂	C ₆ H ₈ O ₂
Molar Mass (g/mol)	98.10[1]	102.13[2]	112.13[3]
Boiling Point (°C)	170[1]	178[2][4]	178.5
Melting Point (°C)	-29[1]	< -80[2]	Not available
Density (g/cm ³ at 20°C)	1.13[1]	1.054[2]	1.082-1.088[3]
Viscosity (mPa·s at 20°C)	4.6	6.4	Not available
Solubility in Water	Miscible[1][5]	Miscible[2][4]	Soluble[3]
pKa	14.02 (Predicted)[6]	Not available	14.04 (Predicted)[7]
Flash Point (°C)	65[1]	74[2]	61.8[7]

Experimental Protocols

Detailed methodologies for the determination of the key physicochemical properties are outlined below.

Boiling Point Determination (Micro-Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and efficient method for its determination, especially with small sample volumes, is the micro-reflux method.

Procedure:

- Approximately 0.5 mL of the liquid sample is placed in a small test tube with a magnetic stir bar.
- The test tube is positioned in a heating block on a stirrer hotplate.

- A thermometer is suspended in the test tube, with the bulb positioned about 1 cm above the liquid surface.
- The sample is gently heated and stirred.
- The temperature is recorded when the liquid is observed to be boiling and a ring of condensing vapor is visible on the test tube walls, level with the thermometer bulb.^[7] This stable temperature is the boiling point.

Melting Point Determination (Capillary Method)

The melting point is the temperature at which a solid turns into a liquid. The capillary method is a standard technique for determining the melting point of a crystalline solid.^{[1][8]}

Procedure:

- A small amount of the finely powdered solid is packed into a thin-walled capillary tube.
- The capillary tube is placed in a melting point apparatus, which contains a heated block and a thermometer.
- The sample is heated at a controlled rate.
- The temperatures at which the substance begins to melt and when it becomes completely liquid are recorded as the melting point range. For a pure substance, this range is typically narrow.

Density Determination (Pycnometer Method)

Density is the mass of a substance per unit volume. The pycnometer method is a precise technique for measuring the density of liquids.

Procedure:

- A pycnometer, a flask with a specific volume, is weighed empty.
- The pycnometer is then filled with the liquid sample, ensuring no air bubbles are present, and weighed again.

- The mass of the liquid is determined by subtracting the mass of the empty pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.[\[9\]](#)

Viscosity Determination (Ostwald Viscometer)

Viscosity is a measure of a fluid's resistance to flow. The Ostwald viscometer is a common apparatus for measuring the kinematic viscosity of liquids.

Procedure:

- The viscometer is cleaned, dried, and a specific volume of the liquid is introduced.
- The liquid is drawn up into the upper bulb of the viscometer.
- The time taken for the liquid to flow between two marked points on the capillary is measured.
- The viscosity is calculated by comparing this flow time to that of a reference liquid with a known viscosity, taking into account the densities of both liquids.[\[10\]](#)

Solubility Determination

Solubility is the ability of a substance (solute) to dissolve in a solvent. A general procedure for determining the solubility of an organic compound is as follows:

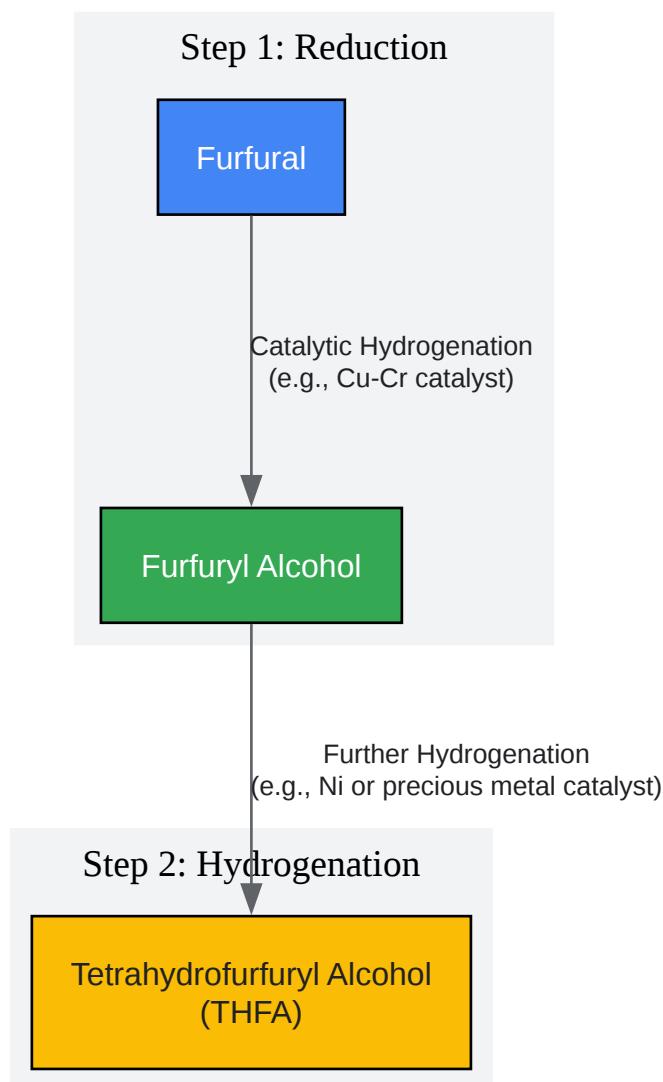
Procedure:

- A small, measured amount of the solute (e.g., 0.1 g of solid or 0.2 mL of liquid) is placed in a test tube.
- A measured volume of the solvent (e.g., 3 mL of water) is added in portions, with vigorous shaking after each addition.[\[11\]](#)
- The substance is classified as soluble if it completely dissolves, partially soluble if some dissolves, and insoluble if it does not dissolve.
- If the compound is soluble in water, its acidity or basicity can be tested with litmus paper.[\[5\]](#)

- For water-insoluble compounds, solubility tests can be subsequently performed in other solvents like 5% NaOH, 5% NaHCO₃, and 5% HCl to classify the compound based on its acidic or basic properties.[5][11]

Mandatory Visualization

The following diagram illustrates a common synthetic pathway for the production of furfuryl alcohol and its subsequent conversion to tetrahydrofurfuryl alcohol, a widely used green solvent in various industries, including pharmaceuticals.[12][13][14]



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